

Independent Verification of CBS-1114 Hydrochloride Activity: A Comparative Guide

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Compound of Interest

Compound Name: CBS-1114 hydrochloride

Cat. No.: B6619486

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the 5-lipoxygenase (5-LOX) inhibitor, **CBS-1114 hydrochloride**, with other known inhibitors. The information presented is intended to assist researchers in making informed decisions for their inflammatory and related disorder studies.

Introduction to 5-Lipoxygenase Inhibition

The 5-lipoxygenase (5-LOX) pathway is a critical component of the inflammatory cascade, responsible for the production of leukotrienes, which are potent lipid mediators of inflammation. Inhibition of 5-LOX is a key therapeutic strategy for a variety of inflammatory diseases. **CBS-1114 hydrochloride** is a potent inhibitor of 5-LOX, positioning it as a valuable tool for research in inflammation and related disorders. This guide provides a comparative analysis of its activity against other well-characterized 5-LOX inhibitors.

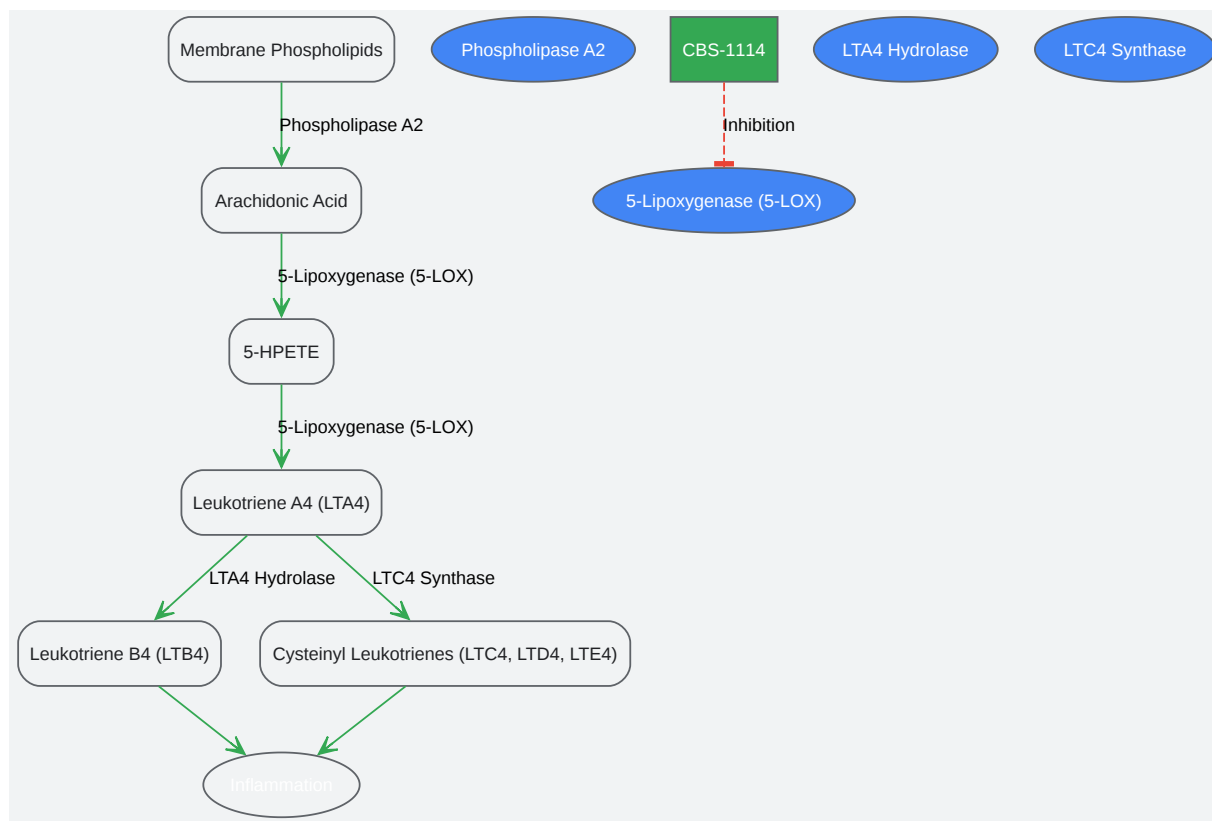
Comparative Analysis of 5-LOX Inhibitors

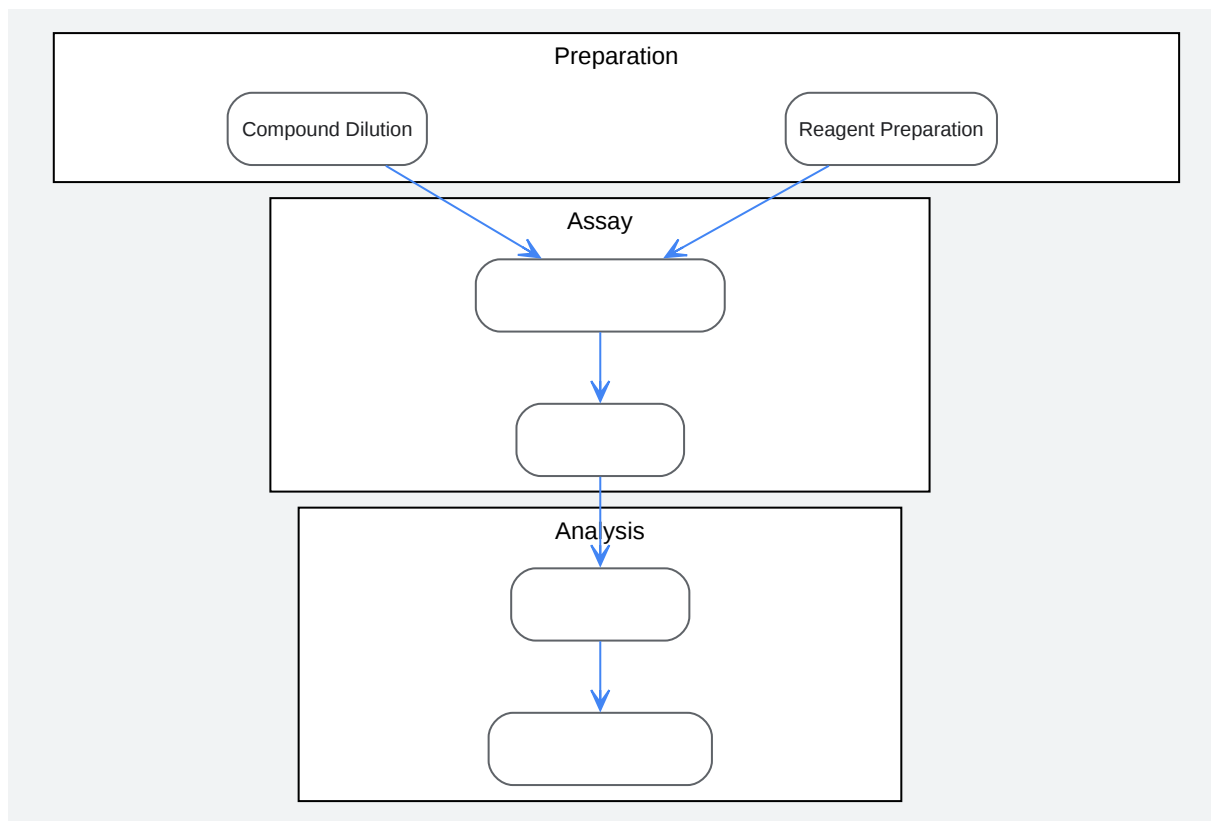
The following table summarizes the inhibitory activity of **CBS-1114 hydrochloride** and selected alternative compounds against 5-lipoxygenase. The half-maximal inhibitory concentration (IC50) is a standard measure of a compound's potency.

Compound	Target(s)	IC50 (5-LOX)	Notes
CBS-1114 hydrochloride	5-LOX	Data not available in public literature	Described as a potent inhibitor.
Zileuton	5-LOX	0.3 - 2.6 μ M	Species-dependent variation in IC50 values. [1] [2]
Nordihydroguaiaretic Acid (NDGA)	5-LOX, 12-LOX, 15-LOX	~0.2 μ M (for 5-LOX)	A non-selective lipoxygenase inhibitor.
Licofelone	5-LOX, COX-1, COX-2	0.18 μ M (for 5-LOX)	A dual inhibitor of both lipoxygenase and cyclooxygenase pathways.

Signaling Pathway of 5-Lipoxygenase in Inflammation

The following diagram illustrates the central role of 5-lipoxygenase in the arachidonic acid cascade, leading to the production of pro-inflammatory leukotrienes.





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References

- 1. Recent development of lipoxygenase inhibitors as anti-inflammatory agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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